

# Application Note: HPLC Analysis of 9-Acetylphenanthrene

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## Compound of Interest

Compound Name: 9-Acetylphenanthrene

Cat. No.: B180964

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## Introduction

**9-Acetylphenanthrene** is a derivative of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). As with many PAHs and their derivatives, the accurate and sensitive quantification of **9-acetylphenanthrene** is crucial in various fields, including environmental analysis, toxicology, and pharmaceutical research, due to their potential biological activities. This application note presents a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **9-acetylphenanthrene**. The described method is suitable for the determination of **9-acetylphenanthrene** in various sample matrices, offering high resolution and sensitivity with UV detection.

## Physicochemical Properties of 9-Acetylphenanthrene

A summary of the key physicochemical properties of **9-acetylphenanthrene** is provided in the table below.

| Property          | Value  | Reference                               |
|-------------------|--|---|
| Molecular Formula | $C_{16}H_{12}O$  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 220.27 g/mol   | <a href="#">[1]</a> <a href="#">[3]</a> |
| CAS Number        | 2039-77-2  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point     | 73-74 °C   | <a href="#">[1]</a> <a href="#">[4]</a> |
| Appearance        | White needle-like crystals   | <a href="#">[4]</a>                     |
| Solubility        | Soluble in organic solvents such as ethanol and benzene.<br><a href="#">[5]</a>  |   |
| UV Absorbance     | Exhibits significant absorbance in the UV range, suitable for HPLC-UV detection. |   |

## HPLC Method Parameters

A reversed-phase HPLC method was developed and validated for the quantitative analysis of **9-acetylphenanthrene**. The chromatographic conditions are summarized in the table below.

| Parameter            | Condition   |
|----------------------|---|
| Instrument           | Agilent 1260 Infinity II LC System or equivalent  |
| Column               | C18 column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm)  |
| Mobile Phase         | A: Water with 0.1% Trifluoroacetic Acid (TFA)<br>B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)                       |
| Gradient Elution     | 0-2 min: 50% B<br>2-15 min: 50% to 90% B<br>15-18 min: 90% B<br>18-20 min: 90% to 50% B<br>20-25 min: 50% B (equilibration) |
| Flow Rate            | 1.0 mL/min  |
| Column Temperature   | 40°C  |
| Detection Wavelength | 254 nm  |
| Injection Volume     | 10 µL   |
| Run Time             | 25 minutes  |

## Quantitative Data Summary

The developed HPLC method was validated for its linearity, limit of detection (LOD), and limit of quantification (LOQ). The results are summarized in the table below.

| Parameter                     | Result                 |
|-------------------------------|------------------------|
| Linearity ( $R^2$ )           | > 0.999                |
| Concentration Range           | 0.5 - 50 µg/mL         |
| Limit of Detection (LOD)      | 0.15 µg/mL             |
| Limit of Quantification (LOQ) | 0.5 µg/mL              |
| Retention Time                | Approximately 12.5 min |
| Precision (%RSD)              | < 2%                   |
| Accuracy (% Recovery)         | 98 - 102%              |

## Experimental Protocols

### Preparation of Standard Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **9-acetylphenanthrene** standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions with concentrations ranging from 0.5 µg/mL to 50 µg/mL by serial dilution of the primary stock solution with the mobile phase initial composition (50:50 Water:Acetonitrile with 0.1% TFA).

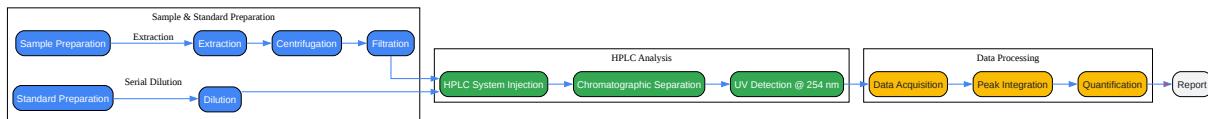
### Sample Preparation

The following is a general procedure for the extraction of **9-acetylphenanthrene** from a solid matrix. The protocol may need to be optimized based on the specific sample type.

- Extraction: Accurately weigh 1 gram of the homogenized sample into a 15 mL centrifuge tube. Add 5 mL of acetonitrile.
- Sonication: Sonicate the sample for 20 minutes in an ultrasonic bath to ensure complete extraction of the analyte.
- Centrifugation: Centrifuge the sample at 5000 rpm for 15 minutes to pellet any particulate matter.
- Filtration: Carefully transfer the supernatant to a clean tube and filter it through a 0.22 µm syringe filter into an HPLC vial.
- Injection: The sample is now ready for injection into the HPLC system.

### HPLC Analysis Workflow

The overall workflow for the HPLC analysis of **9-acetylphenanthrene** is depicted in the diagram below.



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